

Morwet EFW: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

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Morwet EFW is a widely utilized anionic surfactant, valued for its exceptional wetting and dispersing properties in a variety of formulations. This technical guide provides an in-depth analysis of its chemical composition, physical properties, and structural characteristics, designed to support research and development activities.

Core Chemical Identity and Composition

Morwet EFW is identified as a sodium alkyl naphthalene sulfonate blend.^{[1][2][3][4][5]} Its primary function is to act as a wetting agent and dispersant.^[2] The substance is registered under the CAS number 105864-15-1.^{[6][7][8]}

A closer examination of its composition, as detailed in safety data sheets, reveals it to be a mixture of the following components:

- Aromatic hydrocarbons, C10-13, reaction products with branched nonene, sulfonated, sodium salts (≥ 70 - $< 90\%$)
- Sodium dioctyl sulfosuccinate (≥ 10 - $< 20\%$)^[9]

This blend of sulfonated aromatic hydrocarbons and a well-known wetting agent contributes to its robust performance.

Quantitative Physicochemical Properties

The key physicochemical properties of **Morwet EFW** powder are summarized in the table below. These specifications are critical for formulation development and ensuring consistency in performance.

Property	Value	Test Method/Conditions
Physical Appearance	Tan Powder at 25°C	Visual Inspection
Active Content	≥ 95.0 %	Manufacturer's Specification
Moisture Content	≤ 2.0 %	Manufacturer's Specification
pH (5% in water)	7.5 - 10.0	5% aqueous solution
Salt Content	≤ 2.5 %	Manufacturer's Specification
Surface Tension	32 mN/m	DIN 53914 (Du Noüy ring method), 25°C, 0.1% solution
Wetting Power	17 seconds	Draves test, 25°C, 0.1% solution
Foam Height (Initial)	120 mm (de-ionised water)	Ross-Miles method, 25°C, 0.05% solution
30 mm (Standard Water D)		
Foam Height (after 5 min)	60 mm (de-ionised water)	Ross-Miles method, 25°C, 0.05% solution
10 mm (Standard Water D)		

Typical data based on manufacturer's measurements or literature; not to be considered binding specifications.[\[1\]](#)

Experimental Protocols

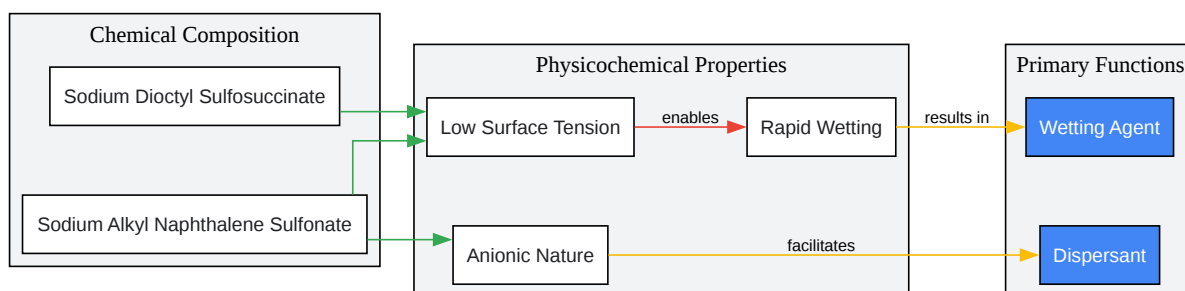
The quantitative properties listed above are determined by standardized experimental methods:

- **Surface Tension (Du Noüy Ring Method - DIN 53914):** This method measures the force required to detach a platinum-iridium ring from the surface of a liquid. The force is proportional to the surface tension of the liquid. The measurement for **Morwet EFW** was conducted at 25°C with a 0.1% solution.
- **Wetting Power (Draves Test):** This test evaluates the time it takes for a weighted skein of cotton yarn to sink in a solution of the wetting agent. A shorter sinking time indicates better wetting performance. The reported value for **Morwet EFW** was determined at 25°C in a 0.1% solution.^[1]
- **Foam Height (Ross-Miles Method):** This method assesses the foaming characteristics of a surfactant. A standard volume of a surfactant solution is dropped from a specified height into a larger volume of the same solution in a graduated cylinder. The initial height of the foam and the height after a set time (e.g., 5 minutes) are measured. For **Morwet EFW**, this was tested at 25°C in a 0.05% solution in both de-ionised and standard hard water.^[1]

Chemical Structure and Functional Relationship

As **Morwet EFW** is a blend, it does not have a single definitive chemical structure. However, its primary component is an alkylnaphthalene sulfonate. The general structure consists of a naphthalene ring system to which an alkyl group (of varying chain length, indicated by C10-13) and a sulfonate group ($-\text{SO}_3^-\text{Na}^+$) are attached. The combination of the hydrophobic alkylnaphthalene portion and the hydrophilic sulfonate group gives the molecule its amphiphilic character, which is essential for its surface-active properties.

The following diagram illustrates the relationship between the chemical composition of **Morwet EFW** and its resulting physicochemical properties and functions.



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Composition and Functional Properties of **Morwet EFW**.

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